

Celesticetin: A Technical Guide for Laboratory Professionals

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An In-depth Overview of its Physicochemical Properties and Applications

Celesticetin is a lincosamide antibiotic produced by the bacterium Streptomyces caelestis. As a member of this class of antibiotics, it is of significant interest to researchers in the fields of microbiology, drug discovery, and molecular biology for its potential therapeutic applications and as a tool to study bacterial protein synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties of **Celesticetin**, detailed experimental protocols for its use in a laboratory setting, and essential safety and handling information.

Core Physical and Chemical Properties

Celesticetin is a complex organic molecule with the molecular formula C24H36N2O9S.[1][2] Its structure and properties are summarized in the tables below.

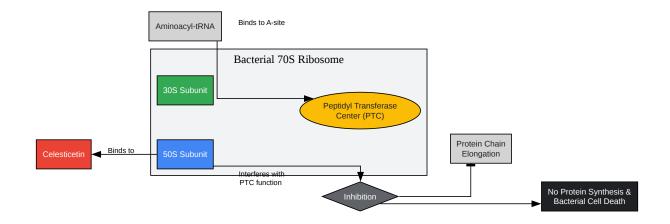


Identifier	Value	Source
IUPAC Name	2-[(2R,3R,4S,5R,6R)-3,4,5-trihydroxy-6-[(1R,2R)-2-methoxy-1-[[(2S)-1-methylpyrrolidine-2-carbonyl]amino]propyl]oxan-2-yl]sulfanylethyl 2-hydroxybenzoate	PubChem[2]
CAS Number	2520-21-0	MedKoo Biosciences[1]
Molecular Formula	C24H36N2O9S	PubChem[2]
Molecular Weight	528.62 g/mol	MedKoo Biosciences
Property	Value	Source
Appearance	Solid powder	MedKoo Biosciences
Melting Point	Data not available	N/A
Solubility	Soluble in DMSO. Quantitative data in other common laboratory solvents such as water, ethanol, and methanol is not readily available.	MedKoo Biosciences
Stability & Storage	Store dry and in the dark. For short-term storage (days to weeks), maintain at 0 - 4°C. For long-term storage (months to years), store at -20°C. The compound is stable for a few weeks during standard shipping conditions at ambient temperature.	MedKoo Biosciences



Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Celesticetin exerts its antimicrobial effect by inhibiting protein synthesis in susceptible bacteria. It specifically targets the 50S subunit of the bacterial ribosome, a crucial component of the protein synthesis machinery. By binding to the 50S subunit, **Celesticetin** interferes with the peptidyl transferase center (PTC), the site responsible for forming peptide bonds between amino acids. This disruption prevents the elongation of the polypeptide chain, ultimately leading to the cessation of protein synthesis and bacterial cell death.



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Celesticetin's inhibitory action on bacterial protein synthesis.

Experimental Protocols Antibacterial Susceptibility Testing: Broth Microdilution MIC Assay

This protocol outlines the determination of the Minimum Inhibitory Concentration (MIC) of **Celesticetin** against Staphylococcus aureus using the broth microdilution method.



Materials:

- Celesticetin
- Staphylococcus aureus (e.g., ATCC 29213)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Sterile saline (0.85% NaCl)
- · McFarland 0.5 turbidity standard
- Spectrophotometer
- Pipettes and sterile tips
- Incubator (35°C ± 2°C)

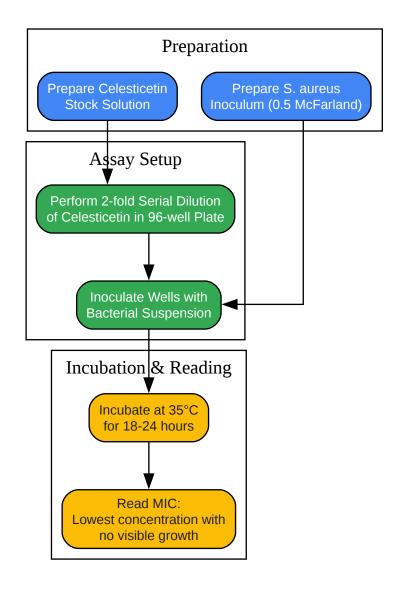
Procedure:

- Preparation of Celesticetin Stock Solution:
 - Dissolve a known weight of Celesticetin in an appropriate solvent (e.g., DMSO) to create a high-concentration stock solution (e.g., 10 mg/mL).
 - Further dilute the stock solution in CAMHB to create a working stock at twice the highest desired final concentration in the assay.
- · Preparation of Bacterial Inoculum:
 - From a fresh (18-24 hour) culture of S. aureus on an appropriate agar plate, select 3-5 isolated colonies.
 - Suspend the colonies in sterile saline.
 - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This corresponds to approximately 1-2 x 10⁸ CFU/mL.



- Dilute this standardized suspension in CAMHB to achieve a final inoculum density of approximately 5 x 10⁵ CFU/mL in the test wells.
- Serial Dilution in Microtiter Plate:
 - \circ Add 100 µL of sterile CAMHB to all wells of a 96-well plate.
 - \circ Add 100 μ L of the **Celesticetin** working stock to the first column of wells.
 - \circ Perform a two-fold serial dilution by transferring 100 μ L from the first column to the second, mixing thoroughly, and repeating this process across the plate to the desired final concentration. Discard 100 μ L from the last column of the dilution series.
- Inoculation and Incubation:
 - Add 100 μL of the prepared bacterial inoculum to each well, resulting in a final volume of 200 μL and the target bacterial density.
 - Include a positive control (wells with bacteria and no antibiotic) and a negative control (wells with media only) on each plate.
 - Incubate the plate at 35°C ± 2°C for 18-24 hours.
- · Determination of MIC:
 - The MIC is the lowest concentration of Celesticetin that completely inhibits visible growth of S. aureus.





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Workflow for Broth Microdilution MIC Assay.

In Vivo Efficacy Study: Mouse Model of Systemic Infection

This protocol describes a general procedure for evaluating the in vivo efficacy of **Celesticetin** in a mouse model of systemic bacterial infection.

Materials:

Celesticetin



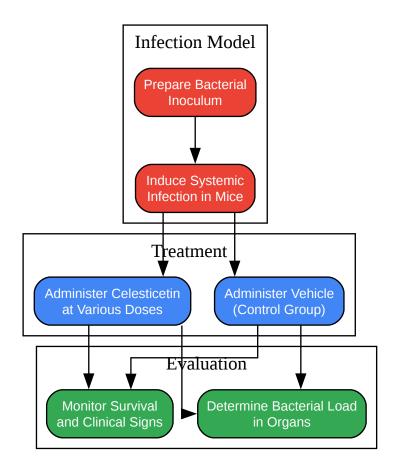
- Pathogenic bacterial strain (e.g., Staphylococcus aureus)
- Female CD-1 or BALB/c mice (6-8 weeks old)
- Sterile saline (0.9% NaCl)
- Appropriate bacterial culture media (e.g., Tryptic Soy Broth)
- Vehicle for **Celesticetin** administration (e.g., saline, DMSO/saline mixture)
- Syringes and needles for injection
- Animal housing and care facilities compliant with institutional guidelines

Procedure:

- Preparation of Bacterial Inoculum:
 - Culture the bacterial strain to the mid-logarithmic phase of growth.
 - Wash the bacterial cells with sterile saline and resuspend to a predetermined concentration (CFU/mL) that will induce a lethal or sublethal systemic infection upon intraperitoneal (IP) or intravenous (IV) injection. The appropriate inoculum size should be determined in preliminary studies.
- Infection of Mice:
 - Administer the prepared bacterial inoculum to the mice via the chosen route (e.g., IP injection of 0.2 mL).
- Treatment with **Celesticetin**:
 - At a specified time post-infection (e.g., 1-2 hours), administer Celesticetin at various predetermined doses to different groups of mice.
 - Include a control group that receives only the vehicle.



- The route of administration for Celesticetin (e.g., subcutaneous, intravenous) should be determined based on its pharmacokinetic properties.
- Monitoring and Endpoints:
 - Monitor the mice for signs of illness and mortality for a defined period (e.g., 7-14 days).
 - Primary endpoints may include survival rate and time to death.
 - Secondary endpoints can include determining the bacterial load in various organs (e.g., spleen, liver, kidneys) at specific time points. This is achieved by euthanizing a subset of mice, homogenizing the organs, and performing serial dilutions for CFU counting on appropriate agar plates.



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Workflow for In Vivo Efficacy Study.



Safety and Handling

As with any chemical compound in a laboratory setting, proper safety precautions should be taken when handling **Celesticetin**. While a specific Material Safety Data Sheet (MSDS) for **Celesticetin** is not readily available, the following general guidelines for handling chemical powders should be followed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: Wear a lab coat.

Handling and Storage:

- Handling: Avoid creating dust when handling the solid form. Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, following the specific temperature recommendations provided in the properties table.

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration.
- Ingestion: Do not induce vomiting. Wash out mouth with water.

In all cases of exposure, seek medical attention.

Disclaimer: This guide is intended for informational purposes for laboratory professionals. All experiments should be conducted in accordance with institutional safety guidelines and



regulations. Researchers should perform their own risk assessments before beginning any new experimental protocol.

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